

Safeguarding Your Research: A Comprehensive Guide to Handling 4,6-Dimethyl-2-mercaptopurine

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Compound of Interest

Compound Name: 4,6-Dimethyl-2-mercaptopurine

Cat. No.: B146703

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **4,6-Dimethyl-2-mercaptopurine**, including detailed operational and disposal plans to ensure a secure laboratory environment.

Chemical Profile and Hazards

4,6-Dimethyl-2-mercaptopurine (CAS No. 22325-27-5) is a yellow solid that may cause eye, skin, respiratory, and digestive tract irritation.^[1] While the toxicological properties of this material have not been fully investigated, it is classified as a skin and eye irritant.^{[1][2][3]} As a mercaptan, exposure to high concentrations may lead to symptoms such as nausea and headache.^[1]

Property	Value
Molecular Formula	C6H8N2S
Molecular Weight	140.21 g/mol ^[2]
Appearance	Yellow solid ^[1]
Melting Point	150 - 154 °C ^[4]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **4,6-Dimethyl-2-mercaptopurine**.

Body Part	Personal Protective Equipment (PPE)	Specifications & Best Practices
Eyes/Face	Safety Goggles or Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [4]
Skin	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. [1] Nitrile gloves may offer short-term protection. For extensive handling, consider a flexible laminate glove under a heavy-duty outer glove. [5]
Body	Protective Clothing/Lab Coat	Wear appropriate protective clothing to prevent skin exposure. [1] A flame-resistant lab coat, buttoned to cover as much skin as possible, is recommended.
Respiratory	Respirator	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. [1] Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.

Feet	Closed-Toe Shoes	Wear shoes that cover the entire foot. [5]
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Experimental Protocols: Handling and Disposal

Handling Procedure:

- Preparation: Before handling, ensure that an emergency eyewash station and a safety shower are readily accessible.
- Ventilation: Always handle **4,6-Dimethyl-2-mercaptopurine** in a well-ventilated area, preferably within a chemical fume hood to keep airborne concentrations low.[\[1\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[4\]](#) Do not eat, drink, or smoke in the handling area.
- Minimizing Dust: Minimize dust generation and accumulation.[\[1\]](#)
- Spills: In the event of a spill, use proper personal protective equipment.[\[1\]](#) Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#) Clean up spills immediately, observing all precautions in the Protective Equipment section.[\[1\]](#) Avoid generating dusty conditions and provide ventilation.[\[1\]](#)

Storage:

Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)

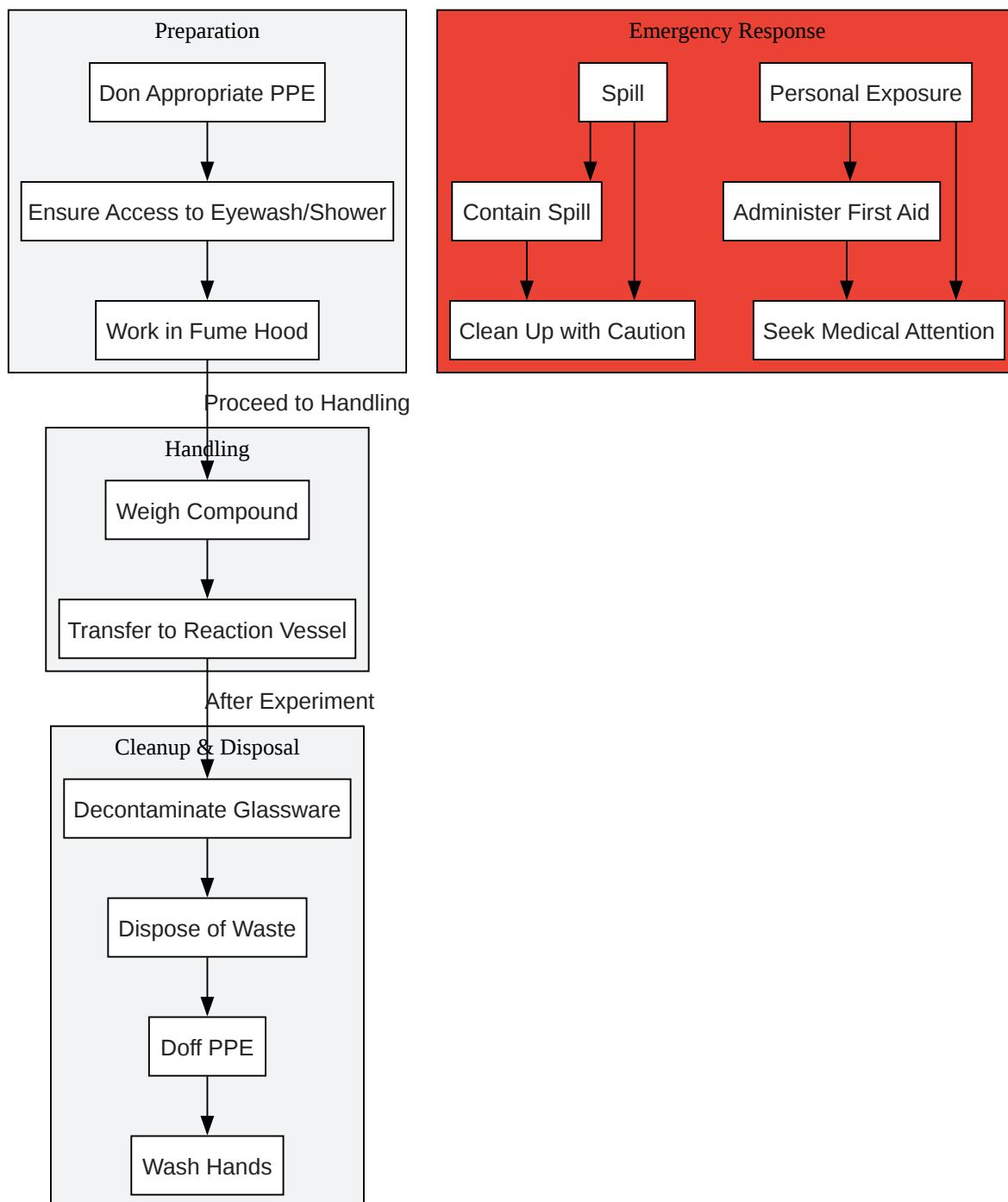
Disposal Plan:

Dispose of contents and container to an approved waste disposal plant.[\[4\]](#) Follow all federal, state, and local regulations for chemical waste disposal.

First Aid Measures

Exposure Route	First Aid Procedure
Eyes	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. [1]
Skin	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. [1]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. [1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1]

Workflow for Safe Handling of 4,6-Dimethyl-2-mercaptopyrimidine

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